

Butyloctylmagnesium: A Technical Guide to its Physical Characteristics and Handling

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Compound of Interest

Compound Name: Butyloctylmagnesium

Cat. No.: B15288106

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **butyloctylmagnesium**, a versatile organometallic reagent frequently utilized in organic synthesis and as a precursor in polymerization catalysis. Due to its pyrophoric and reactive nature, **butyloctylmagnesium** is most commonly available and handled as a solution, typically in hydrocarbon solvents such as heptane. This document consolidates available data on its properties, safe handling procedures, and common synthetic applications, with a focus on its role in the preparation of Ziegler-Natta catalysts. While specific physical constants for the pure compound are largely unavailable due to its instability, this guide presents data for its solutions and outlines key experimental methodologies.

Chemical Identity and Physical Properties

Butyloctylmagnesium is an organomagnesium compound that is often supplied as a mixture of butyl and octyl magnesium species. It is commercially available under trade names such as BOMAG-A, typically as a 20% solution in heptane. The exact composition can vary, which is reflected in the different molecular formulas and weights reported.

Table 1: Chemical Identifiers for **Butyloctylmagnesium**

Identifier	Value
Chemical Name	Butyloctylmagnesium
Synonyms	BOMAG-A, Magnesium, butyloctyl-
CAS Numbers	69929-18-6, 124181-30-2, 94279-45-5
Molecular Formula	C ₁₂ H ₂₆ Mg
Molecular Weight	Approximately 194.64 g/mol
Canonical SMILES	CCC[CH2-].CCCCCCC[CH2-].[Mg+2]
InChI	InChI=1S/C8H17.C4H9.Mg/c1-3-5-7-8-6-4-2;1-3-4-2;/h1,3-8H2,2H3;1,3-4H2,2H3;/q2*-1;+2

Table 2: Physical Properties of **Butyloctylmagnesium**

Property	Value	Notes
Appearance	Not available for pure compound. Solutions are typically colorless to pale yellow.	
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available for pure compound. A 20% solution of a similar compound in toluene has a density of 0.8451 g/mL.	
Solubility	Soluble in hydrocarbon solvents such as heptane and toluene. Insoluble in water, with which it reacts violently.	
Viscosity	Solutions in hydrocarbons are known to be highly viscous. The viscosity of a 20.4% solution in heptane is approximately 40 mPa·s.	Viscosity increases exponentially with concentration.

Reactivity and Chemical Behavior

Butyloctylmagnesium is a potent nucleophile and a strong base. Its reactivity is characteristic of Grignard-like reagents.

- **Nucleophilic Reactions:** It readily participates in nucleophilic addition to carbonyl compounds (aldehydes, ketones, esters) to form alcohols and undergoes substitution reactions with halides to create new carbon-carbon bonds.
- **Base Reactions:** As a strong base, it will deprotonate a wide range of acidic compounds.

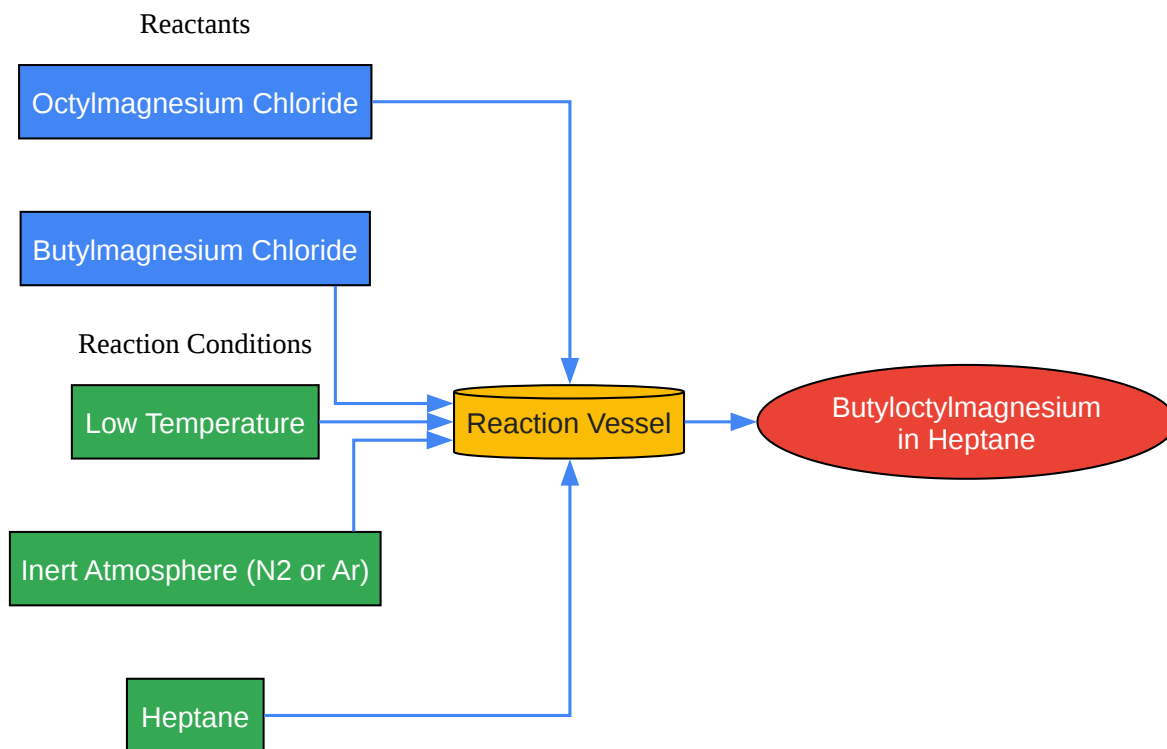
- **Pyrophoric Nature:** **Butyloctylmagnesium** is pyrophoric, meaning it can ignite spontaneously in air. It is also highly reactive with water, releasing flammable gases. All handling and reactions must be conducted under an inert atmosphere (e.g., nitrogen or argon).

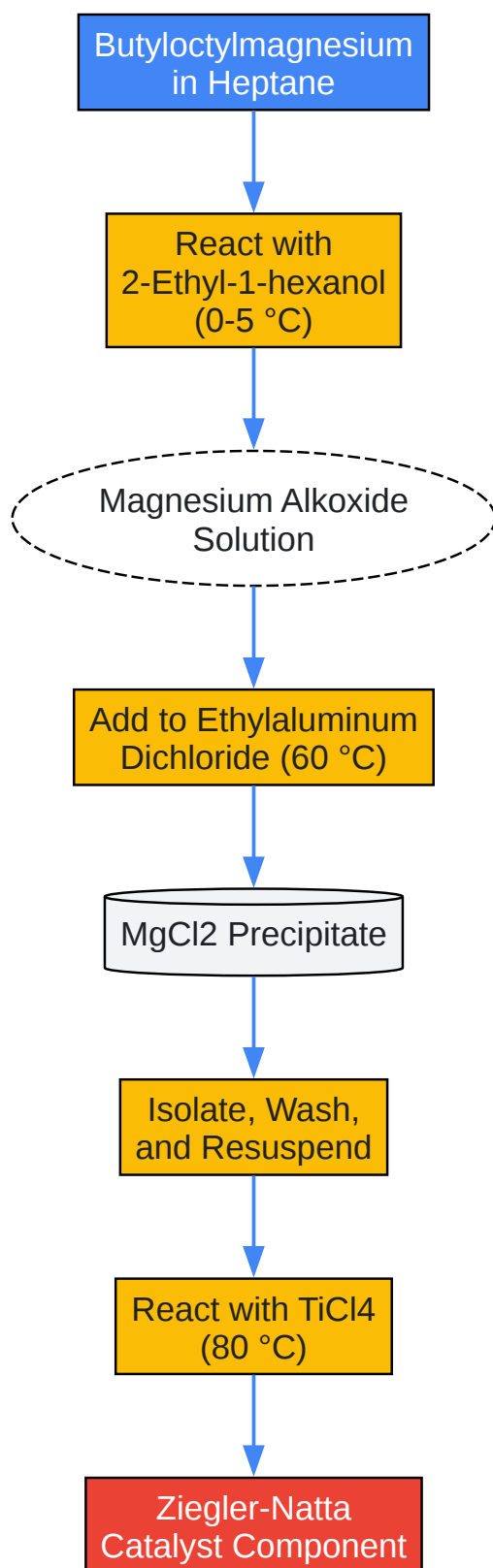
Experimental Protocols

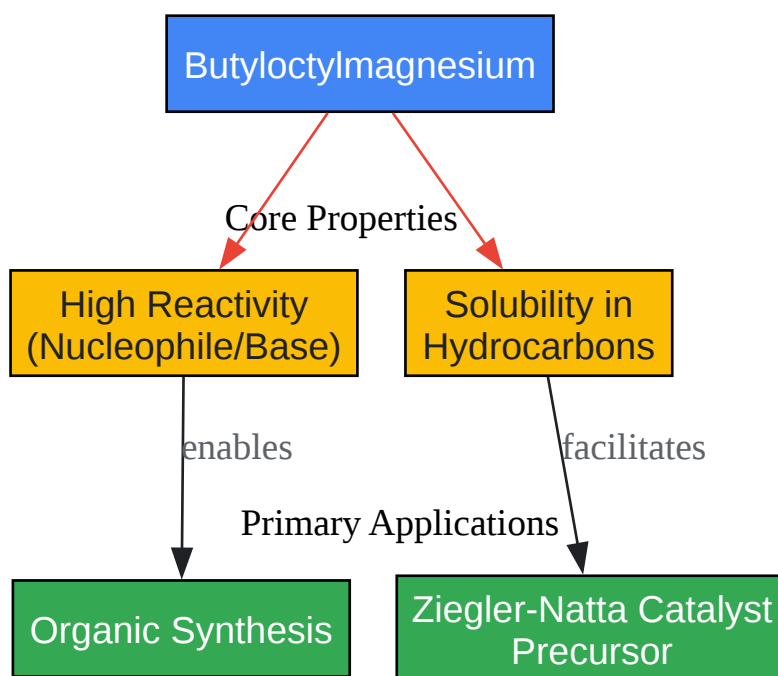
Detailed, step-by-step experimental protocols for the synthesis and use of **butyloctylmagnesium** are not readily available in public literature, likely due to the hazardous nature of the compound and proprietary industrial processes. However, general methodologies can be outlined based on available information.

General Synthesis of Butyloctylmagnesium

The synthesis of **butyloctylmagnesium** typically involves the reaction of butylmagnesium chloride and octylmagnesium chloride in a hydrocarbon solvent like heptane. The reaction is highly exothermic and must be performed under strict anhydrous and inert conditions, with careful temperature control.







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